

Personal protective equipment for handling ML-030

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Compound of Interest

Compound Name: ML-030

Cat. No.: B1677257

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Essential Safety and Handling Guide for ML-030

This guide provides crucial safety and logistical information for the handling and disposal of **ML-030**, a potent PDE4 inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential to minimize risk and ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the quantitative data for **ML-030** is provided below for easy reference. This information is critical for safe handling, storage, and experimental planning.

Property	Value	Citations
CAS Number	1013750-77-0	[1][2][3]
Molecular Formula	C ₂₀ H ₂₀ N ₄ O ₄ S	[1][2][3]
Molecular Weight	412.5 g/mol	[1][2][3]
Appearance	Crystalline solid	[2][3]
Purity	≥98%	[2][3]
Solubility	Soluble in DMSO (≤5 mg/mL)	[1][3]
Storage Conditions	Store at -20°C for long-term stability (≥ 4 years).	[1][3]
Shipping Conditions	Shipped at room temperature in the continental US; may vary for other locations. Evaluation samples may be shipped with blue ice.	[1][2]
Mechanism of Action	Potent PDE4 inhibitor with selectivity for the PDE4A isoform (IC ₅₀ = 6.7 nM). It is also effective in cell-based assays with an EC ₅₀ value of 18.7 nM.	[1][2][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **ML-030** in its solid form or in solution to prevent exposure.

- Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be required for splash-prone procedures.[4]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact.[4] Gloves should be inspected before use and changed immediately if

contaminated.

- **Body Protection:** A laboratory coat is required. For procedures with a higher risk of contamination, consider additional protective clothing to prevent skin exposure.[\[4\]](#)
- **Respiratory Protection:** When handling the powdered form of **ML-030**, especially outside of a certified fume hood, use a NIOSH/MSHA-approved respirator to avoid inhalation of dust particles.[\[4\]](#) All weighing and reconstitution of the powder should be performed in a well-ventilated area, preferably a chemical fume hood.[\[4\]](#)

Operational Plan: Step-by-Step Handling Protocol

Follow this protocol for the safe handling and preparation of **ML-030** solutions.

- **Preparation:**
 - Ensure all necessary PPE is worn correctly before entering the designated handling area.
 - Work within a certified chemical fume hood to minimize inhalation exposure.
 - Prepare the workspace by laying down absorbent bench paper to contain any potential spills.
- **Weighing the Compound:**
 - Use an analytical balance inside the fume hood or in a ventilated enclosure.
 - Handle the solid compound carefully to minimize dust generation.[\[4\]](#)
 - Use appropriate tools (e.g., spatulas) to transfer the powder.
- **Solution Preparation:**
 - **ML-030** is soluble in DMSO.[\[1\]](#)[\[3\]](#) Prepare a stock solution by slowly adding the solvent to the weighed compound.
 - To enhance solubility, the tube can be warmed to 37°C and sonicated in an ultrasonic bath.[\[1\]](#)

- Once dissolved, store the stock solution in small aliquots at -20°C (stable for up to one month) or -80°C (stable for up to six months) to prevent degradation from repeated freeze-thaw cycles.^[1]
- Post-Handling:
 - Thoroughly clean all equipment and the work area after use.
 - Dispose of all contaminated materials according to the disposal plan outlined below.
 - Wash hands thoroughly after removing gloves.

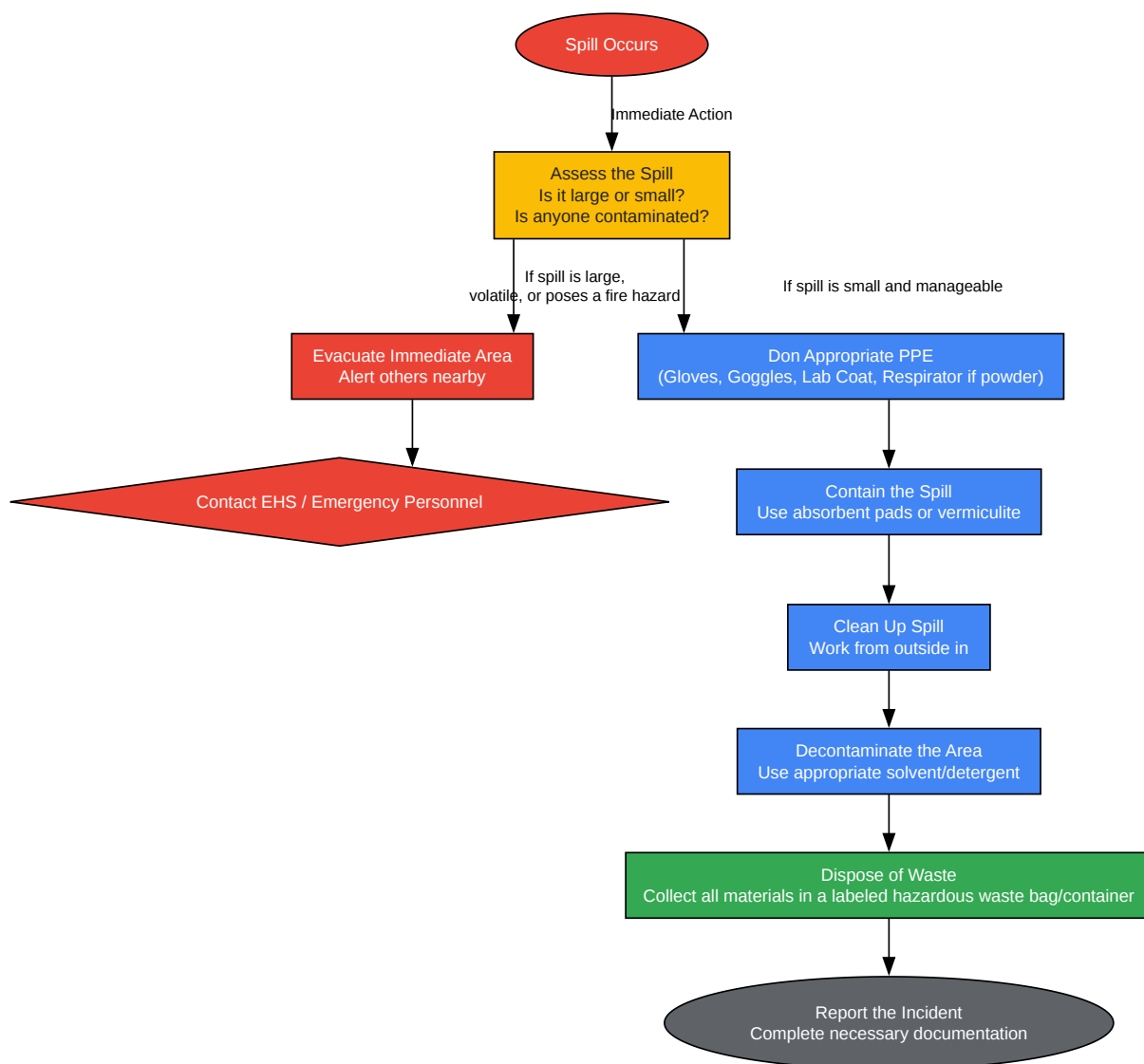
Disposal Plan

All waste materials contaminated with **ML-030** must be treated as hazardous chemical waste.

- Solid Waste: Unused solid **ML-030**, contaminated gloves, bench paper, and other disposable labware should be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **ML-030** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour **ML-030** solutions down the drain.
- Disposal Compliance: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

Emergency Procedures: Spill Management Workflow

In the event of a spill, follow the workflow below to ensure a safe and effective cleanup.



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Caption: Workflow for responding to an **ML-030** spill.

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